

Application Note: Utilization of Azepan-4-one Oxime for Functional Polyamide Synthesis

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Compound of Interest

Compound Name: Azepan-4-one oxime

CAS No.: 889944-79-0

Cat. No.: B6354024

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Executive Summary & Strategic Disambiguation

The use of **Azepan-4-one oxime** in polyamide synthesis represents a specialized route for creating functionalized polyamides containing heteroatoms (secondary/tertiary amines) within the polymer backbone. Unlike standard polyamides derived from carbocyclic precursors, these polymers offer unique hydrophilic properties and reactive sites for post-polymerization modification.

Critical Disambiguation: The "Azepan-one"

Nomenclature

Before proceeding, it is vital to distinguish between two chemically distinct isomers often confused in database nomenclature:

Compound	IUPAC Name	Structure	Role in Polyamides
Azepan-2-one	Hexahydro-2H-azepin-2-one	7-membered Lactam	Standard Monomer for Nylon 6 (Caprolactam).
Azepan-4-one	Hexahydro-4H-azepin-4-one	7-membered Ketone	Precursor for functional poly(diazocanone) via its oxime.

Note: If your intent is to synthesize standard Nylon 6, please refer to protocols for Cyclohexanone Oxime rearrangement. This guide focuses strictly on the Azepan-4-one isomer.

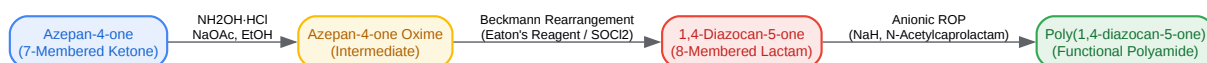
Scientific Mechanism: The 7 8 Ring Expansion

The utilization of **Azepan-4-one oxime** involves a Beckmann Rearrangement that expands the 7-membered azepane ring into an 8-membered diazocane lactam. This lactam is then polymerized via Anionic Ring-Opening Polymerization (AROP).

Reaction Pathway[1][2][3]

- Oximation: Condensation of Azepan-4-one with hydroxylamine.
- Beckmann Rearrangement: Acid-catalyzed insertion of nitrogen to form 1,4-diazocan-5-one (or isomer depending on migration aptitude).
- Polymerization: AROP of the 8-membered lactam to yield Poly(1,4-diazocan-5-one).

Pathway Visualization



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Figure 1: Synthetic pathway from Azepan-4-one to functional polyamide via ring expansion.[1]

Detailed Experimental Protocols

Phase 1: Synthesis of Azepan-4-one Oxime

Objective: Convert the ketone functionality to a reactive oxime. Precursor Note: If starting with 1-Methyl-azepan-4-one (common pharmaceutical intermediate), the resulting polymer will be N-methylated, improving solubility but removing H-bonding capability at that site.

Materials:

- Azepan-4-one Hydrochloride (CAS 10535-30-5 or similar)
- Hydroxylamine Hydrochloride ()
- Sodium Acetate ()
- Ethanol (95%)

Protocol:

- Dissolution: Dissolve 10 mmol of Azepan-4-one HCl in 20 mL of ethanol/water (4:1 v/v).
- Addition: Add 12 mmol of Hydroxylamine Hydrochloride and 15 mmol of Sodium Acetate.
- Reflux: Heat the mixture to reflux () for 3 hours. Monitor conversion by TLC (Eluent: DCM/MeOH 9:1).
- Workup: Evaporate ethanol under reduced pressure. Neutralize the residue with saturated to pH 8.
- Extraction: Extract with Chloroform (). Dry combined organics over .

- Isolation: Concentrate to yield **Azepan-4-one oxime**. Recrystallize from hexane/ethyl acetate if necessary.

Phase 2: Beckmann Rearrangement to 1,4-Diazocan-5-one

Objective: Ring expansion to the 8-membered lactam monomer. Note: The presence of the ring nitrogen requires careful selection of the catalyst to avoid salt formation that inhibits rearrangement.

Materials:

- **Azepan-4-one Oxime** (from Phase 1)
- Eaton's Reagent (in Methanesulfonic acid) - Preferred for safety over Oleum.
- Ice water

Protocol:

- Setup: Place 5 mmol of **Azepan-4-one oxime** in a dry round-bottom flask under Nitrogen.
- Addition: Cool to . Dropwise add 5 mL of Eaton's Reagent.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4-6 hours. The mixture will become viscous.
- Quenching: Pour the reaction mixture slowly into 50 g of crushed ice/water with vigorous stirring.
- Neutralization: Carefully adjust pH to 9-10 using solution (keep cool).
- Extraction: Extract the lactam (1,4-diazocan-5-one) with DCM (

).

- Purification: Dry over

and concentrate. Purify by column chromatography (Alumina, basic) to remove trace acid.

- Target Structure: 8-membered ring with two nitrogens (one amide, one amine).

Phase 3: Anionic Ring-Opening Polymerization (AROP)

Objective: Polymerize the 8-membered lactam to form the polyamide. Mechanism: Activated Monomer Mechanism using a base initiator and N-acyl activator.

Materials:

- Monomer: 1,4-Diazocan-5-one (dried under vacuum at for 12h).
- Initiator: Sodium Hydride (NaH, 60% in oil) or Potassium tert-butoxide.
- Activator: N-Acetylcaprolactam or Benzoyl Chloride.
- Solvent: Bulk polymerization (melt) or high-boiling solvent (e.g., NMP) if melting point is high.

Protocol:

- Melt Preparation: In a polymerization ampoule equipped with a nitrogen inlet, add 10 mmol of Monomer. Heat to above its melting point (typically for substituted diazocanones) to obtain a melt.
- Initiation: Add 0.2 mmol (2 mol%) of NaH. Stir until hydrogen evolution ceases (formation of lactamate anion).
- Activation: Add 0.2 mmol (2 mol%) of N-Acetylcaprolactam.
- Polymerization: Seal the ampoule or maintain inert flow. Stir at elevated temperature (

) for 2-4 hours. Viscosity will increase rapidly.

- Termination: Cool to RT. Crush the solid polymer.
- Purification: Soxhlet extraction with hot methanol to remove oligomers and unreacted monomer.
- Drying: Vacuum dry at

Characterization & Expected Properties

Technique	Parameter	Expected Outcome
FT-IR	Amide Bands	Strong absorptions at ~1640 (Amide I) and ~1550 (Amide II). Absence of oxime O-H stretch.
¹ H-NMR	Backbone Structure	Signals for and protons. Broadening indicates polymerization.
DSC	Thermal Transitions	and will likely be lower than Nylon 6 due to the flexibility of the ether/amine linkages in the backbone (if present).
Solubility	Solvent Resistance	Unlike Nylon 6, poly(diazocanones) may exhibit solubility in dilute acids due to the tertiary amine in the backbone.

References

- CymitQuimica. Azepan-4-one (CAS 105416-56-6) Product Data. (Note: Contains synonym confusion with Caprolactam).
- BenchChem. 1-Methylazepan-4-one HCl (CAS 19869-42-2) Synthesis and Applications.
- Google Patents. Substituted 1-arylethyl-4-acylaminopiperidine derivatives (EP3183232A1). (Describes oxime reduction and azepane derivatives).
- ChemicalBook. **Azepan-4-one Oxime** Product Description.
- Sebenda, J. Anionic Ring-Opening Polymerization of Lactams. Progress in Polymer Science, Vol 6, 1978. (Foundational protocol for lactam AROP). (Standard Reference Text)

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Sources

- [1. 1-Methylazepan-4-one | High-Purity Research Chemical \[benchchem.com\]](#)
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